

# Quantitative 4,5-DCQA Content in Asteraceae Plants

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: 4,5-Dicaffeoylquinic acid

CAS No.: 14534-61-3

Cat. No.: S622082

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The table below summarizes the concentration of 4,5-DCQA found in various Asteraceae plants, detailing the specific plant part used and the extraction method to aid in your experimental design.

Plant Species	Plant Part	Extraction Solvent	4,5-DCQA Content	Reference / Source
<b>Ligularia fischeri</b> (from Nonsan, Korea)	Leaves & Stems	50% Ethanol	<b>11.25 mg/g</b> (Freeze-dried weight)	[1] [2]
<b>Ligularia fischeri</b> (from Nonsan, Korea)	Leaves & Stems	30% Ethanol	<b>11.79 mg/g</b> (Freeze-dried weight)	[1] [2]
<b>Ligularia fischeri</b> (from Nonsan, Korea)	Leaves & Stems	100% Distilled Water	<b>3.38 mg/g</b> (Freeze-dried weight)	[1] [2]
<b>Artemisia umbrosa</b> (Wild Mugwort)	Leaves or Whole Plant	Not Specified (Total content in crude extract)	<b>3.7%</b> (Total dicaffeoylquinic acids, predominantly 1,5-, 3,5-, and 4,5-DCQA)	[3]
<b>Pluchea indica</b>	Leaves	50% Ethanol (Ultrasound)	Identified among six caffeoylquinic acid	[4]

Plant Species	Plant Part	Extraction Solvent	4,5-DCQA Content	Reference / Source
		Extraction)	derivatives	
<b>Tolpis barbata</b>	Aerial Parts	Not Specified	Identified as a major phenolic compound	[5]
<b>Pseudoconyza viscosa</b>	Ethanolic Extract	Ethanol	Identified via HPLC; shown to have significant antioxidant potential via molecular docking	[6]

## Detailed Experimental Protocols

For reliable isolation and quantification of 4,5-DCQA, here are two validated experimental workflows you can adapt.

### Protocol 1: HPLC-MS/MS Analysis for Quantification

This method, used for *Ligularia fischeri*, is ideal for precise quantification and validation [1] [2].

- **Sample Preparation:**

- **Extraction:** Use 5 g of freeze-dried, powdered leaves/stems. Extract with 50 mL of solvent (e.g., 30% or 50% ethanol) in a water bath at 60°C for 72 hours.
- **Post-processing:** Centrifuge the extract at 3000 rpm for 10 minutes. Filter the supernatant and concentrate using a rotary evaporator (100 rpm, 45°C) to remove ethanol. Finally, lyophilize the extract to a powder.
- **For HPLC:** Re-dissolve the sample powder in methanol to a concentration of 1 mg/mL. Filter through a 0.45 µm PVDF syringe filter before injection.

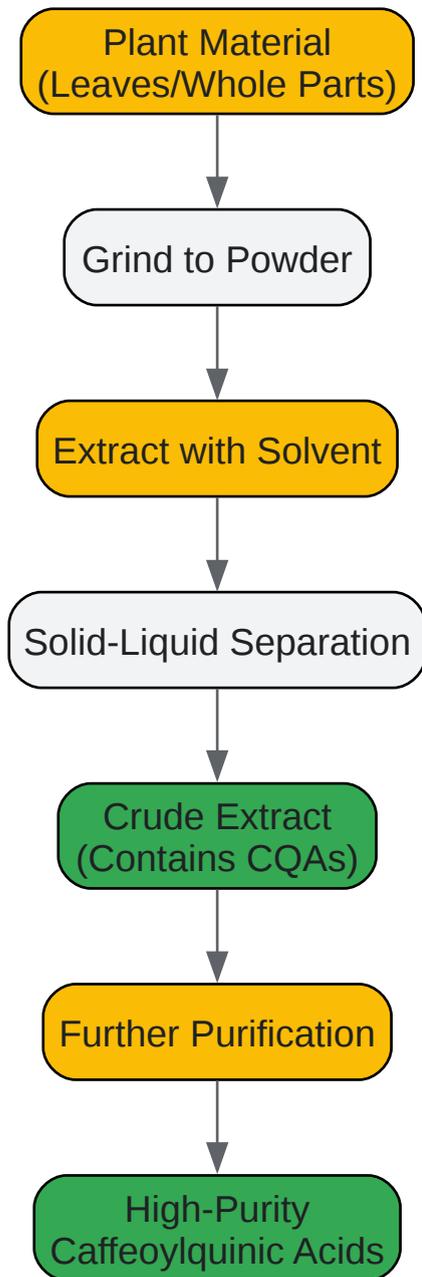
- **HPLC-MS/MS Conditions:**

- **Apparatus:** Shimadzu Nexera Lite LC-40D HPLC system coupled with a Sciex X500R Q-TOF mass spectrometer.
- **Column:** Prontosil C18 column (250 mm × 4.6 mm, 5 µm).

- **Mobile Phase:**
  - Solvent A: Deionized water with 0.1% formic acid.
  - Solvent B: Acetonitrile with 0.1% formic acid.
- **Gradient Elution:** | Time (min) | % Solvent B | |-----|-----| | 0 | 10% | | 10 | 15% | | 20 | 20% | | 30 | 25% | | 40 | 40% | | 50 | 70% | | 60 | 95% | | 70 | 95% |
- **Flow Rate:** 0.5 mL/min.
- **Detection:** UV/DAD at 284 nm.
- **MS Parameters:** ESI-positive ion mode; mass scan range  $m/z$  100-2000; source temperature 500°C; spray voltage 5500 V.

## Protocol 2: General Extraction and Purification

This broader method, outlined for *Artemisia umbrosa*, is a good starting point for obtaining a crude extract rich in 4,5-DCQA [3].



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(Caption: Workflow for the general extraction and purification of 4,5-DCQA from plant material.)

## Bioactive Potential & Research Applications

4,5-DCQA is a compound of high interest due to its multifaceted bioactivity, which supports its potential in drug development [7]:

- **Antioxidant & Neuroprotective:** Functions as an excellent antioxidant and exhibits neuroprotective properties, including inhibition of amyloid- $\beta$  protein aggregation, which is relevant to Alzheimer's disease research.
- **Antiviral:** Shows anti-HIV activity by effectively inhibiting HIV-1 reverse transcriptase.
- **Anti-inflammatory:** Contributes to anti-inflammatory effects, as seen in related dicaffeoylquinic acids.

Recent computational studies on *Pseudoconyza viscosa* suggest that dicaffeoylquinic acid has a significant binding potential to human peroxiredoxin 5, a key antioxidant enzyme, underscoring its therapeutic promise [6].

## Key Research Considerations

- **Optimize Extraction:** Ethanol concentrations around 30-50% often yield higher 4,5-DCQA amounts compared to pure water, offering a balance between efficiency and environmental safety [1] [2].
- **Account for Variability:** The content of 4,5-DCQA can be significantly influenced by the plant's **geographical origin** and **growing conditions** [1]. Using standardized, authenticated plant material is crucial for reproducible results.
- **Leverage Elicitors:** Biotic elicitors like yeast extract have been shown to enhance the synthesis of caffeoylquinic acids in other Asteraceae plants (e.g., *Arnica montana*), suggesting a viable strategy to increase 4,5-DCQA yield in vitro [8].

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